

Introduction: A Versatile Pyridine Carboxylic Acid

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Compound of Interest

Compound Name: 5-Methylnicotinic acid

CAS No.: 3222-49-9

Cat. No.: B1295713

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5-Methylnicotinic acid, also known by its IUPAC name 5-methylpyridine-3-carboxylic acid, is a derivative of nicotinic acid (Vitamin B3).^{[1][2][3]} While structurally simple, this compound has emerged as a crucial and versatile intermediate in a multitude of fields, including pharmaceuticals, agrochemicals, and material science.^{[1][3][4]} Its significance lies in its utility as a molecular building block, enabling the synthesis of more complex and high-value molecules.^[1] This guide provides a comprehensive technical overview of its history, detailed synthesis methodologies, and diverse applications, tailored for researchers and professionals in chemical and drug development.

Core Chemical Identity

To establish a clear baseline, the fundamental properties of **5-Methylnicotinic acid** are summarized below.

Property	Value	Source
CAS Number	3222-49-9	[1][2][5]
Molecular Formula	C ₇ H ₇ NO ₂	[1][2][5]
Molecular Weight	137.14 g/mol	[1][2][5]
Appearance	White to off-white solid/powder	[1][4]
Melting Point	210-220 °C	[1][4]
Synonyms	5-Methylpyridine-3-carboxylic acid	[1][6]

The Synthetic Journey: Elucidating the Path to 5-Methylnicotinic Acid

The history of **5-Methylnicotinic acid** is intrinsically linked to the development of its synthetic routes. While a singular "discovery" event is not prominently documented, its emergence corresponds with the advancement of selective oxidation techniques for pyridine derivatives. The primary and most established industrial method involves the oxidation of 3,5-dimethylpyridine, commonly known as 3,5-lutidine.

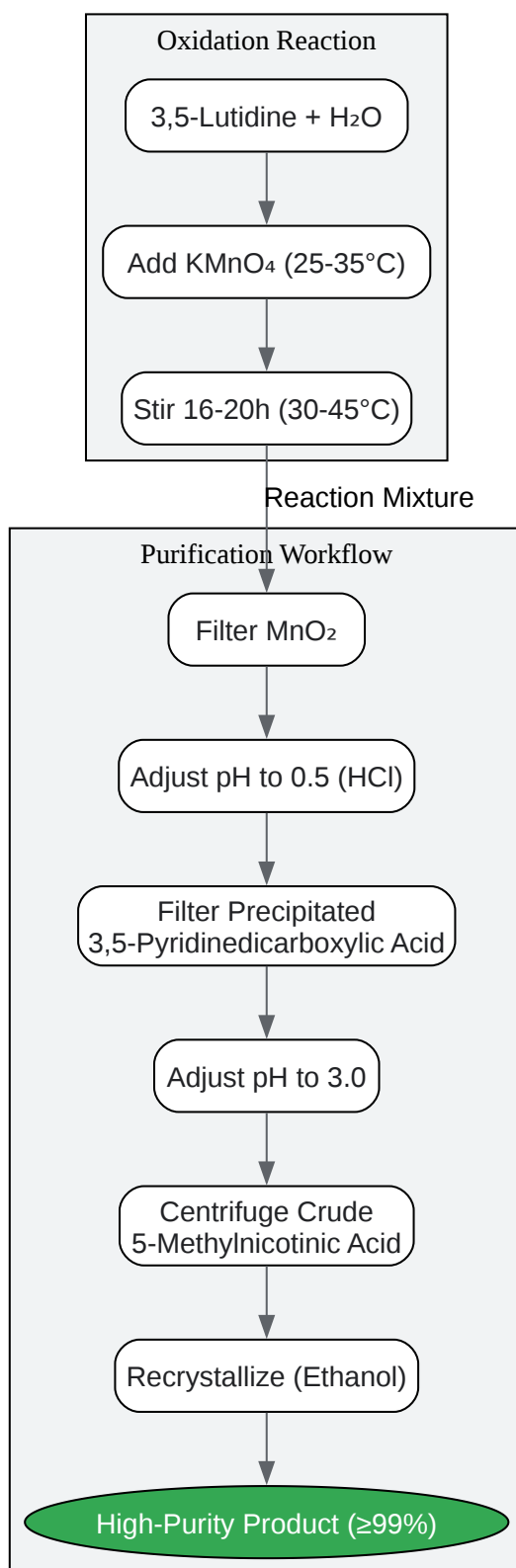
Methodology 1: Oxidation of 3,5-Dimethylpyridine with Potassium Permanganate

This classical approach remains a widely practiced method for producing high-purity **5-Methylnicotinic acid**.^{[4][5][7]} The process leverages the strong oxidizing power of potassium permanganate (KMnO₄) to convert one of the two methyl groups of 3,5-lutidine into a carboxylic acid.

Causality of Experimental Design: The core challenge of this synthesis is achieving mono-oxidation. Using a strong oxidant like KMnO₄ inevitably leads to the over-oxidation of some starting material, producing the by-product 3,5-pyridinedicarboxylic acid.^[7] The entire downstream process is therefore designed around a crucial insight: the significant difference in solubility between the desired product and this key by-product at varying pH levels. This differential solubility is exploited for efficient separation and purification.^[7]

Experimental Protocol: The following protocol is a synthesis of methodologies described in the literature.[\[4\]](#)[\[5\]](#)[\[7\]](#)

- **Reaction Setup:** 3,5-lutidine is charged into a reactor containing water as the solvent. The reaction is typically performed at a controlled temperature, often between 25-35°C.[\[5\]](#)[\[7\]](#)
- **Oxidant Addition:** Potassium permanganate is added portion-wise over several hours (e.g., 4-5 hours) while maintaining the temperature. This controlled addition is critical to manage the exothermic nature of the reaction and improve selectivity.[\[5\]](#)[\[7\]](#)
- **Reaction & Quenching:** The reaction mixture is stirred for an extended period (e.g., 16-20 hours) at a slightly elevated temperature (e.g., 30-45°C) to ensure completion.[\[5\]](#)
- **By-product Removal (MnO₂):** The reaction produces a solid by-product, manganese dioxide (MnO₂), which is removed by filtration.[\[5\]](#)[\[7\]](#)
- **Purification Step 1 (By-product Precipitation):** The pH of the filtrate is adjusted to ~0.5 with a strong acid like concentrated hydrochloric acid.[\[7\]](#) At this highly acidic pH, the by-product 3,5-pyridinedicarboxylic acid precipitates and is removed by centrifugation or filtration.
- **Purification Step 2 (Product Precipitation):** The pH of the remaining filtrate is then raised to ~3.0.[\[7\]](#) In this pH range, the target compound, **5-Methylnicotinic acid**, becomes insoluble and precipitates, allowing for its collection by centrifugation.
- **Final Recrystallization:** The collected crude product is further purified by recrystallization from a solvent such as ethanol to achieve high purity (≥99%).[\[5\]](#)[\[7\]](#)



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Workflow for KMnO₄-mediated synthesis and purification.

Methodology 2: Oxidation with Hydrogen Peroxide and Sulfuric Acid

An alternative synthetic route avoids the use of potassium permanganate and the associated manganese waste. This method employs hydrogen peroxide (H_2O_2) in concentrated sulfuric acid as the oxidation system.[8][9]

Causality of Experimental Design: This reaction is highly temperature-dependent. At lower temperatures (90-100°C), the reaction tends to produce 3,5-lutidine-N-oxide. However, it was discovered that at higher temperatures (110-150°C), the hydrogen peroxide system effectively oxidizes one of the methyl groups to a carboxylic acid.[8][9] This method's advantage lies in its operational simplicity and the avoidance of heavy metal oxidants, although it requires handling highly corrosive media at elevated temperatures. The yield for this process can exceed 60%.[9]

Experimental Protocol:

- **Reaction Setup:** 3,5-lutidine is added to concentrated sulfuric acid, which acts as the solvent and catalyst.[8][9]
- **Oxidant Addition:** Hydrogen peroxide (e.g., 5-30% concentration) is added dropwise to the mixture.[9]
- **Heating:** The reaction is heated to 110-150°C (optimally 110-130°C) and held for 5-20 hours.[9]
- **Workup:** After cooling, the mixture is filtered. The pH of the filtrate is adjusted to 3-4 to precipitate the **5-Methylnicotinic acid** product, which is then collected.[9]

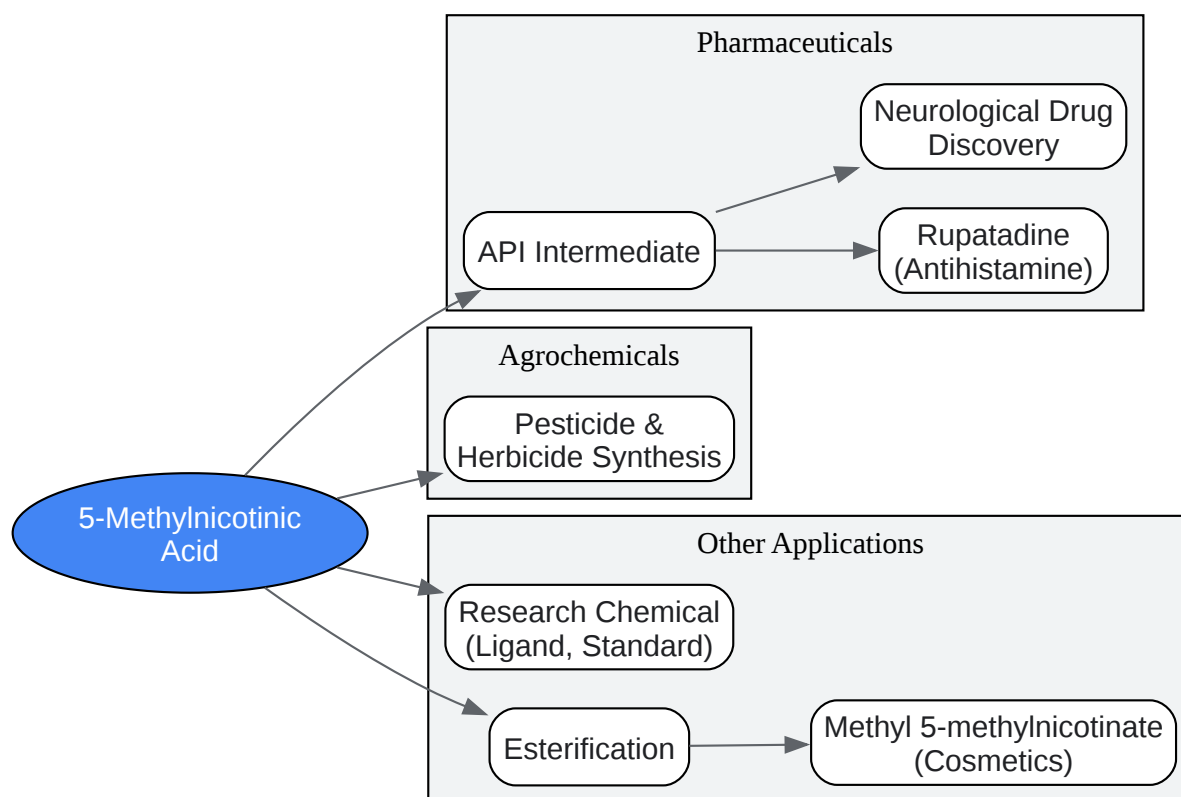
Applications and Industrial Significance

The value of **5-Methylnicotinic acid** is defined by its applications as a key intermediate. Its structure is a versatile scaffold used across several industries.[1]

- **Pharmaceuticals:** This is the most prominent area of application. It serves as a critical starting material in the synthesis of various active pharmaceutical ingredients (APIs).[1][3] A notable example is in one of the synthetic routes for Rupatadine, a potent second-generation

antihistamine used for treating allergic rhinitis.[8][9][10] It is also widely used in research targeting neurological disorders.[1][3]

- **Agrochemicals:** The compound is used to produce certain pesticides and herbicides, contributing to crop protection strategies.[1][3]
- **Derivatives for Cosmetics:** The esterified form, Methyl 5-methylnicotinate, is used in skincare and cosmetic formulations.[11][12] It is recognized for its ability to stimulate skin microcirculation.[11]
- **Research and Materials Science:** In a laboratory setting, it is used to study metabolic pathways and enzyme interactions.[1][3] Furthermore, its ability to act as a ligand in coordination chemistry opens research avenues in catalysis and the development of advanced materials like polymers and coatings.[1][3]



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*Key application pathways for **5-Methylnicotinic acid**.*

Safety and Handling

According to aggregated GHS information, **5-Methylnicotinic acid** is classified as an irritant.[2]
[4] Appropriate personal protective equipment should be used when handling the compound.

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Conclusion

From its synthesis via controlled oxidation to its role as a foundational piece in drug and chemical manufacturing, **5-Methylnicotinic acid** stands as a testament to the utility of functionalized pyridine heterocycles. While not a household name itself, its importance is underscored by the high-value products it helps create. The ongoing refinement of its synthesis, aiming for greener and more efficient methods, ensures that **5-Methylnicotinic acid** will remain a relevant and indispensable intermediate for researchers and industry professionals alike.

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